

# trilinolein solubility issues DMSO concentration

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Trilinolein

CAS No.: 537-40-6

Cat. No.: S630364

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## Trilinolein Quick Reference

For a quick overview, here are the key physicochemical and solubility properties of **trilinolein**:

Property	Value / Description
Molecular Formula	C <sub>57</sub> H <sub>98</sub> O <sub>6</sub> [1] [2] [3]
Molecular Weight	879.38 g/mol [1] [2] [3]
CAS Number	537-40-6 [1] [2] [3]
Physical State	Colorless to pale yellow liquid [1] [2]
Density	0.925 g/mL at 20 °C [1] [4] [2]
Melting Point	-5 °C to -4 °C [4] [2] [3]
Solubility in DMSO	~55 - 100 mg/mL (62.54 - 113.72 mM) [1] [5]
Other Compatible Solvents	Chloroform (sparingly), hexanes (slightly), PEG300 [1] [2] [5]

## Experimental Protocols for Solubilization

Here are detailed methodologies for preparing **trilinolein** stock solutions using DMSO and aqueous formulations for *in vitro* and *in vivo* applications.

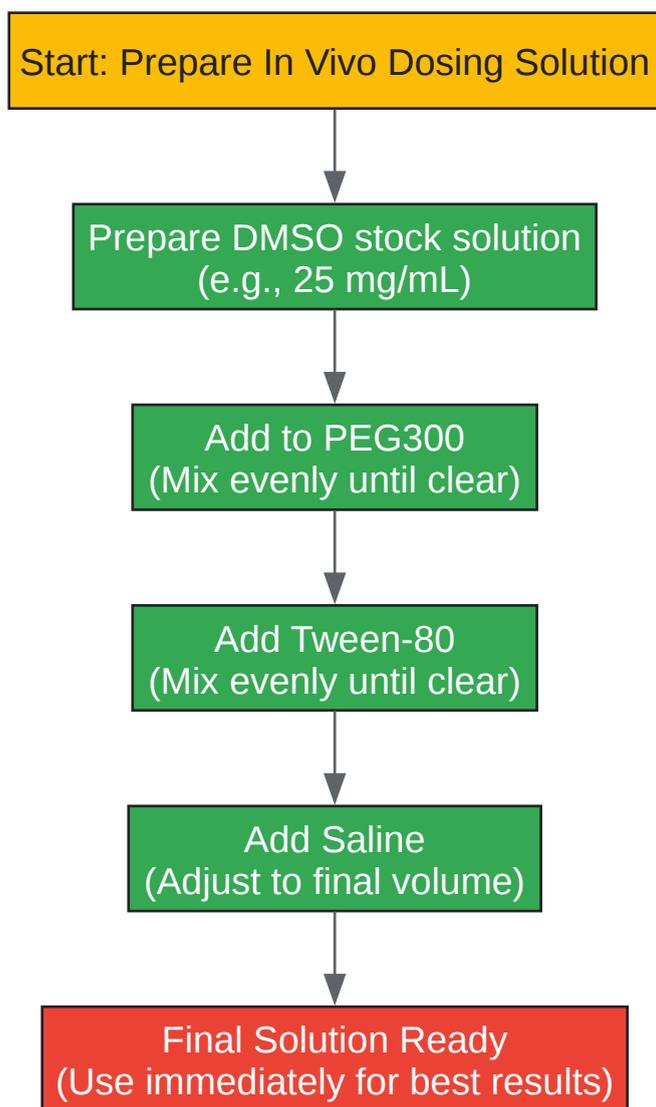
## Preparation of DMSO Stock Solution

This protocol is suitable for creating concentrated stock solutions for *in vitro* studies [1] [5].

- **Procedure:**
  - Allow **trilinolein** (a liquid at room temperature) and DMSO to equilibrate to room temperature.
  - Gently add **trilinolein** to DMSO to achieve a final concentration of **55-100 mg/mL**.
  - Mix by gentle inversion or vortexing. **Sonication is recommended** to aid in dissolution and ensure a homogeneous solution [5].
  - Aliquot the stock solution to avoid repeated freeze-thaw cycles.
  - Store aliquots at **-20°C for short-term use (1 month) or -80°C for long-term storage (6 months)** [1] [5].

## Preparation for In Vivo Studies

For animal studies, **trilinolein** often requires a complex solvent system to maintain solubility upon aqueous dilution. Below is a workflow for preparing a typical dosing formulation.



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- **Example Formulation (2 mg/mL) [1] [5]:**
  - 10% DMSO
  - 40% PEG300
  - 5% Tween 80
  - 45% Saline
- **Critical Protocol Notes:**
  - **Sequential Addition:** The co-solvents **must be added sequentially** in the order listed (left to right), with clarification at each step before adding the next [1].
  - **Stability:** This working solution is recommended to be **prepared and used immediately** [5].

## DMSO Concentration Guidelines for Cell-Based Assays

DMSO is a common solvent, but its concentration in cell culture media is critical. The following table summarizes the cytotoxic effects of DMSO on human apical papilla cells (hAPC), which can serve as a general guide [6].

Final DMSO Concentration	Effect on Cell Viability & Activity
0.1% - 0.5%	<b>Generally safe.</b> No significant reduction in cell viability compared to control. Not considered cytotoxic [6].
1%	<b>Caution advised.</b> Did not show cytotoxicity at earlier time points but significantly reduced cell viability at 72 hours and 7 days [6].
5% - 10%	<b>Cytotoxic.</b> Consistently reduced cell viability by more than 30% at all analyzed time points. <b>Should be avoided</b> [6].

- **Key Consideration:** A final concentration of DMSO of **0.5% or less is typically safe** for most cell cultures, but you should always validate this for your specific cell line [6].

## Frequently Asked Questions (FAQs)

**Q1: My trilinolein solution in DMSO is cloudy or has precipitated. What should I do? A1:** First, try warming the solution gently to room temperature (if it was stored cold) and sonicate it. If the precipitate does not dissolve, you may need to dilute it with fresh DMSO or re-prepare the stock solution. Ensure that any aqueous formulations are prepared using the sequential method described above.

**Q2: Can I use solvents other than DMSO to dissolve trilinolein? A2:** Yes, based on its properties, **trilinolein** is sparingly soluble in chloroform and slightly soluble in hexanes [2]. However, DMSO is often preferred for creating stock solutions that can be further diluted into aqueous systems for biological assays.

**Q3: Why is the sequential addition of solvents so critical for the in vivo formulation? A3:** Adding solvents sequentially ensures that **trilinolein** remains in solution during the preparation. Adding an aqueous solution like saline directly to a concentrated DMSO stock can cause instantaneous precipitation due to a rapid change in solvent polarity. The step-wise dilution through PEG300 and Tween-80 helps maintain solubility [1].

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## References

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To cite this document: Smolecule. [trilinolein solubility issues DMSO concentration]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b630364#trilinolein-solubility-issues-dms0-concentration>]

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